

(4S)-10-Nor-calamenen-10-one natural occurrence and isolation sources

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (4S)-10-Nor-calamenen-10-one

Cat. No.: B15610480

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An In-depth Technical Guide to **(4S)-10-Nor-calamenen-10-one**: Natural Occurrence and Isolation

For researchers, scientists, and drug development professionals, this technical guide provides a comprehensive overview of the natural occurrence and isolation of the sesquiterpenoid **(4S)-10-Nor-calamenen-10-one**. This document details its known natural source, quantitative data from isolation, and a thorough experimental protocol for its purification.

Natural Occurrence

(4S)-10-Nor-calamenen-10-one is a naturally occurring eudesmane sesquiterpene. To date, the primary documented natural source for this compound is the plant *Alpinia oxyphylla*, a perennial ginger species native to Southern China. This plant is a well-known source of various bioactive compounds, including other sesquiterpenoids, diarylheptanoids, and flavonoids. The fruits of *Alpinia oxyphylla* are commonly used in traditional medicine.

Chemical and Physical Properties

A summary of the key identifiers and properties of **(4S)-10-Nor-calamenen-10-one** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₈ O	[1][2]
Molecular Weight	202.29 g/mol	[1][2]
CAS Number	1270089-06-9	[2]
IUPAC Name	(4S)-6-methyl-4-propan-2-yl-3,4-dihydronaphthalen-1(2H)-one	[2]
Class	Eudesmane Sesquiterpene	[1]

Quantitative Data from Isolation

The isolation of **(4S)-10-Nor-calamenen-10-one** from its natural source involves a multi-step process. The following table summarizes the quantitative data from a representative isolation experiment starting from the fresh leaves and stems of *Alpinia oxyphylla*.

Parameter	Value
Starting Plant Material	95.5 kg
Plant Part	Fresh Leaves and Stems
Final Yield of Pure Compound	3.5 mg
Calculated Yield Percentage	~0.00000367%

Experimental Protocol for Isolation and Purification

The following protocol details the methodology for the extraction and isolation of **(4S)-10-Nor-calamenen-10-one** from *Alpinia oxyphylla*.

Extraction

- Fresh leaves and stems of *Alpinia oxyphylla* (95.5 kg) are subjected to reflux extraction with 95% ethanol. The mixture is maintained at a faint boil for one hour.

- The resulting filtrate is concentrated under reduced pressure until the ethanol is completely removed.
- The aqueous residue is then subjected to liquid-liquid partitioning.

Solvent Partitioning

- The concentrated aqueous extract is successively partitioned with ethyl acetate (EtOAc) and n-butanol (n-BuOH).
- This yields an ethyl acetate fraction (150.1 g) and an n-butanol fraction (348.4 g). **(4S)-10-Nor-calamenen-10-one** is found within the ethyl acetate fraction.

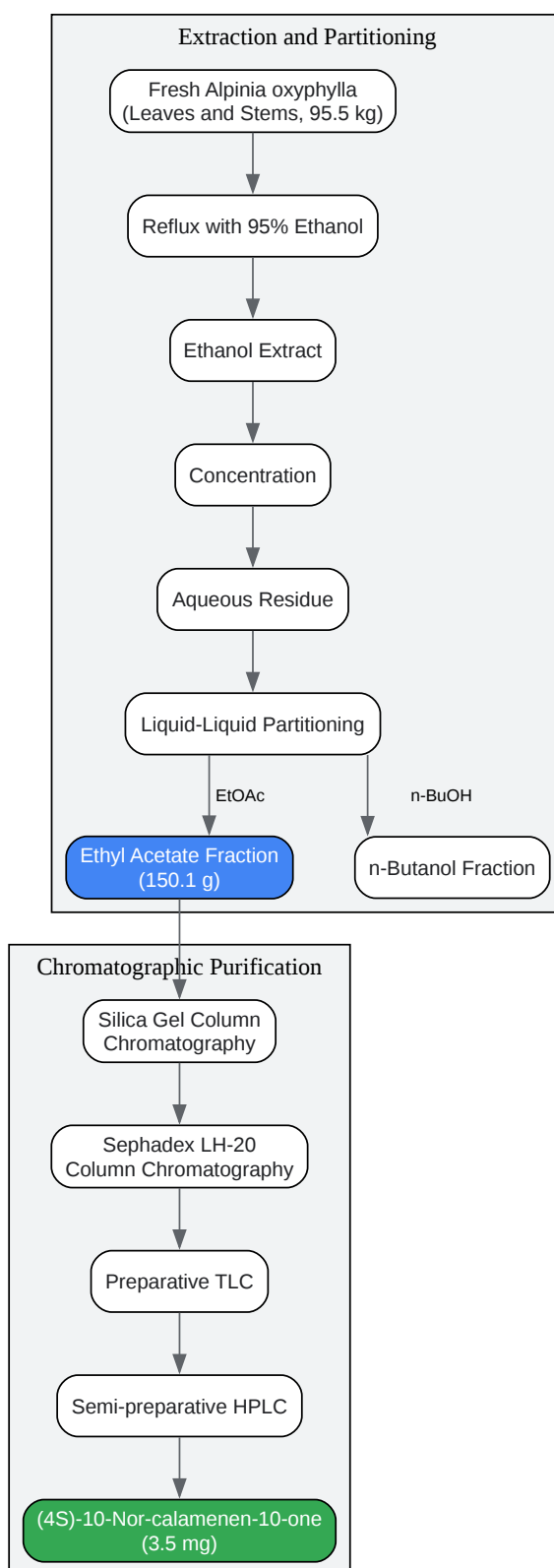
Chromatographic Purification

The ethyl acetate fraction is subjected to a series of chromatographic steps for the isolation of the target compound.

- Silica Gel Column Chromatography (CC): The EtOAc fraction is loaded onto a silica gel column and eluted with a gradient solvent system. This initial separation results in multiple fractions.
- Sephadex LH-20 Column Chromatography: Fractions containing the compound of interest are further purified using a Sephadex LH-20 column.
- Preparative Thin-Layer Chromatography (TLC): Further separation of sub-fractions is achieved using preparative TLC.
- Semi-preparative High-Performance Liquid Chromatography (HPLC): The final purification of **(4S)-10-Nor-calamenen-10-one** is accomplished via semi-preparative HPLC. A specific fraction is eluted with a mobile phase of methanol and water (43:57, v/v) at a flow rate of 4 mL/min. The target compound is collected at a retention time of 27.0 minutes, yielding 3.5 mg of pure **(4S)-10-Nor-calamenen-10-one**.

Visualized Workflows

The following diagrams illustrate the key processes in the isolation and purification of **(4S)-10-Nor-calamenen-10-one**.



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Caption: General workflow for the extraction and purification of **(4S)-10-Nor-calamenen-10-one**.



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Caption: Detailed chromatographic purification cascade for the isolation of the target compound.

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References

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- To cite this document: BenchChem. [(4S)-10-Nor-calamenen-10-one natural occurrence and isolation sources]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15610480#4s-10-nor-calamenen-10-one-natural-occurrence-and-isolation-sources\]](https://www.benchchem.com/product/b15610480#4s-10-nor-calamenen-10-one-natural-occurrence-and-isolation-sources)

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